

troubleshooting low recovery rates in wolframite processing

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Compound of Interest

Compound Name:	Wolframite
Cat. No.:	B13744602

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Wolframite Processing Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing **wolframite** processing and addressing challenges such as low recovery rates.

Frequently Asked Questions (FAQs)

Q1: What are the primary causes of low **wolframite** recovery?

Low recovery rates in **wolframite** processing can stem from several factors throughout the beneficiation process. Key issues include:

- Overgrinding: **Wolframite** is brittle and can be easily ground into fine particles (slimes).[\[1\]](#)[\[2\]](#)
These fine particles are difficult to recover using traditional gravity separation methods.
- Poor Liberation: Inadequate grinding may not sufficiently liberate **wolframite** from the gangue minerals, leading to losses in the tailings.
- Presence of Complex Minerals: The presence of minerals with similar physical properties, such as cassiterite which has a specific gravity close to **wolframite**, can complicate separation.[\[3\]](#)
- Inefficient Fine Particle Recovery: Significant amounts of valuable **wolframite** can be lost in the fine slime fraction if not treated with appropriate methods.[\[2\]](#)

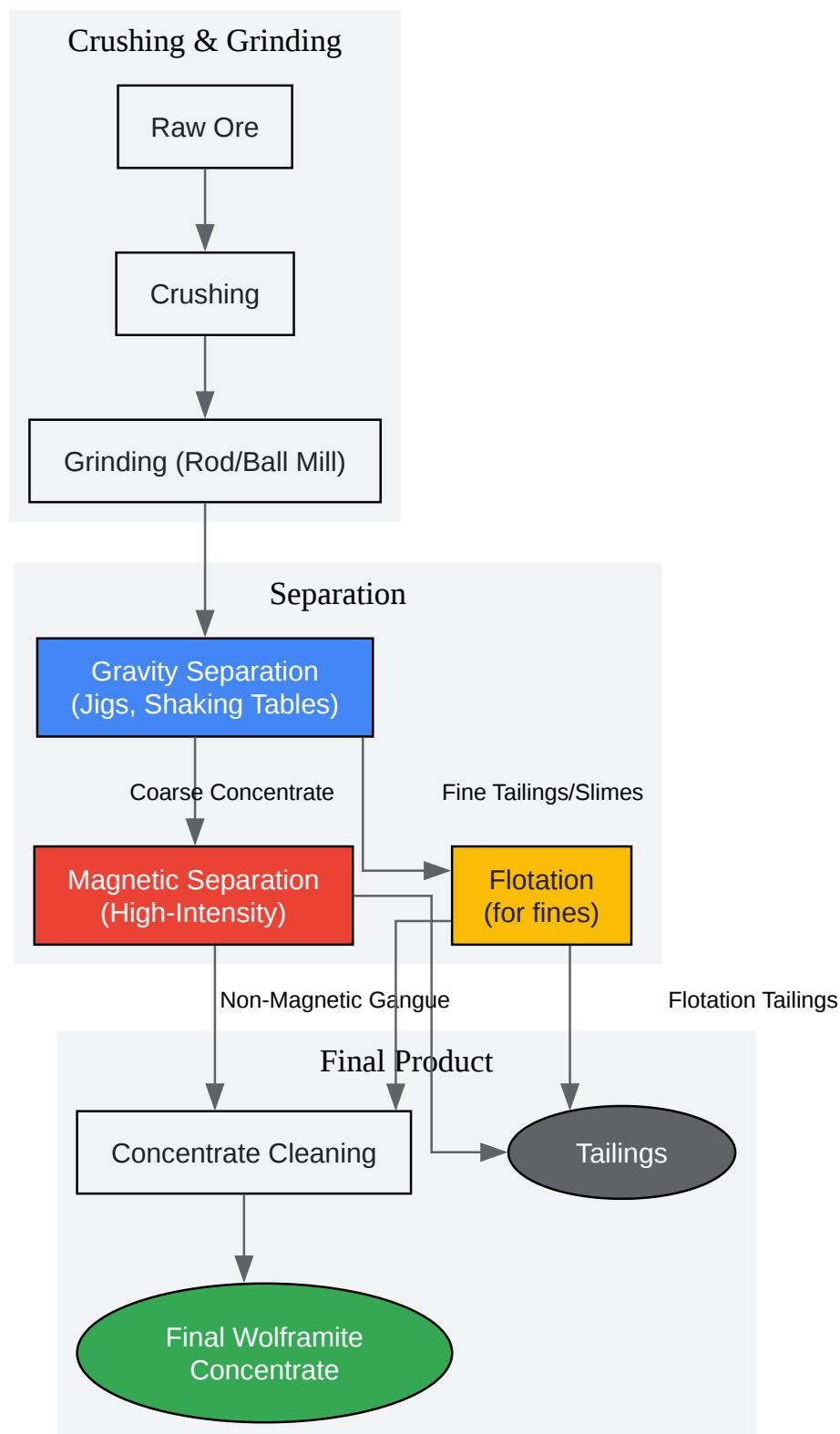
- Suboptimal Process Parameters: Incorrect settings in gravity separators, magnetic separators, or flotation cells can lead to poor separation efficiency.

Q2: What is a typical processing flowchart for **wolframite** ore?

A standard **wolframite** processing flowsheet involves several stages to effectively concentrate the valuable mineral.^{[4][5]} The general sequence includes:

- Crushing and Grinding: The initial step is to reduce the size of the raw ore to liberate the **wolframite** crystals.^[6] To prevent overgrinding, this is often done in stages.^[5]
- Gravity Separation: This is the primary method for concentrating **wolframite** due to its high density.^[7] Equipment like jigs, shaking tables, and spiral concentrators are commonly used.^{[4][6]}
- Magnetic Separation: **Wolframite** is weakly magnetic (paramagnetic), which allows it to be separated from non-magnetic gangue minerals like quartz and cassiterite using high-intensity magnetic separators.^{[4][8]}
- Flotation: This method may be used to recover fine **wolframite** particles that are not efficiently captured by gravity separation.^[4] It involves using chemical reagents to make the **wolframite** particles hydrophobic so they attach to air bubbles and float.
- Concentrate Cleaning: The initial concentrate may undergo further cleaning stages to remove remaining impurities and achieve a higher grade.^[4]

Below is a diagram illustrating a typical **wolframite** processing workflow.

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A typical workflow for **wolframite** processing.

Troubleshooting Guides

Issue 1: High Loss of Wolframite in Coarse Tailings

Possible Cause: Incomplete liberation of **wolframite** from gangue minerals.

Troubleshooting Steps:

- Sample Analysis:
 - Collect representative samples of the coarse tailings.
 - Perform a mineralogical analysis (e.g., using X-ray diffraction (XRD) or scanning electron microscopy (SEM)) to determine if the **wolframite** is still locked with other minerals.[9][10]
- Grind Size Evaluation:
 - If liberation is incomplete, the ore requires finer grinding.
 - Conduct a series of grinding tests at different time intervals to determine the optimal grind size for maximum liberation without excessive slime production.
- Crushing and Grinding Circuit Adjustment:
 - Adjust the settings of the crusher and grinding mill to achieve the target particle size.
 - Consider a staged grinding approach to minimize overgrinding of already liberated particles.[5]

Issue 2: Low Recovery in the Gravity Separation Circuit

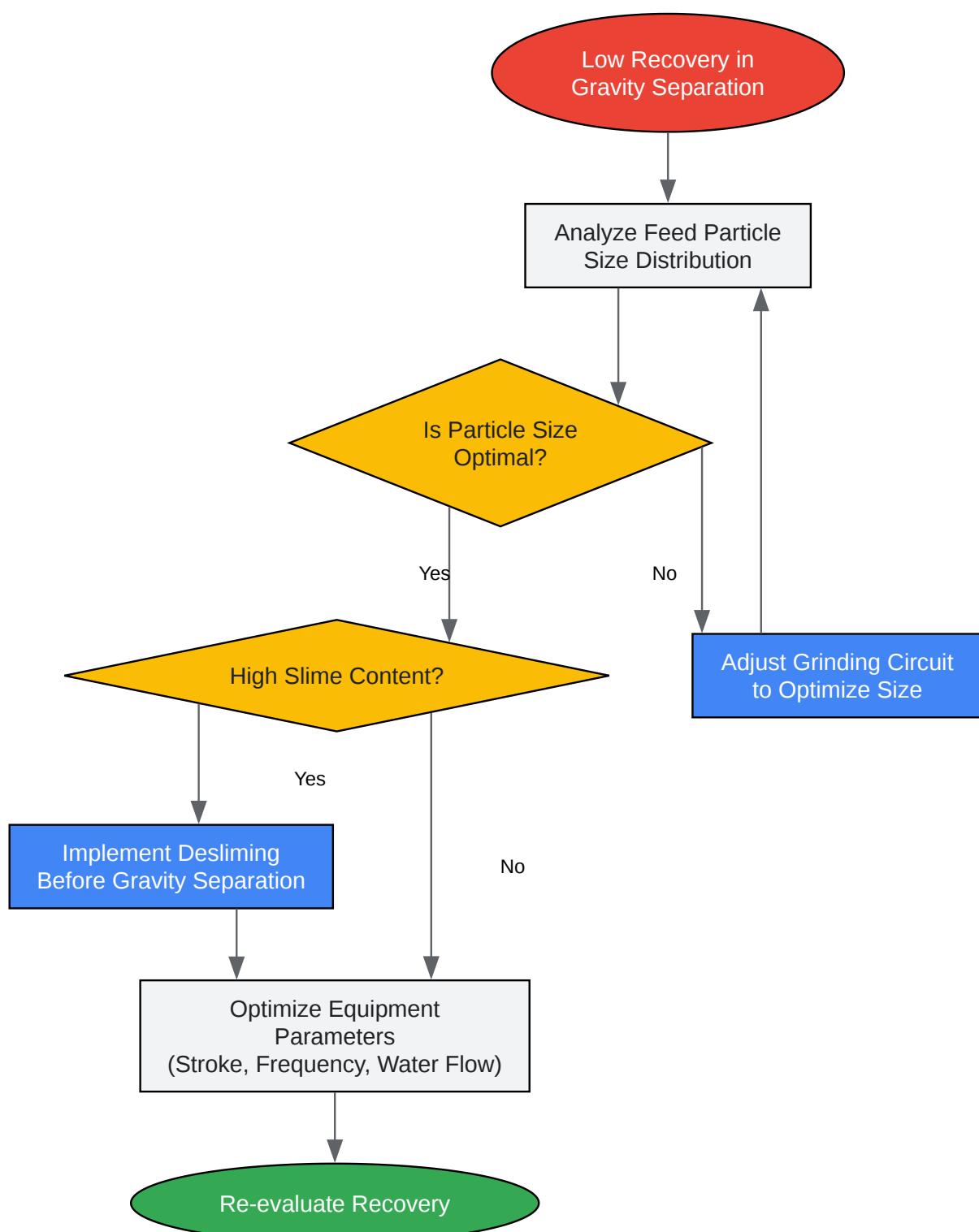
Possible Causes:

- Suboptimal feed particle size distribution.
- Incorrect operating parameters of the separation equipment.
- High percentage of fine particles (slimes) in the feed.

Troubleshooting Steps:

- Feed Characterization:
 - Perform a sieve analysis of the feed to the gravity separation circuit to determine the particle size distribution.[9]
 - Gravity separation equipment is most effective within specific particle size ranges.[11]
- Equipment Optimization:
 - Shaking Tables: Adjust the stroke length, frequency, deck slope, and wash water flow rate.
 - Jigs: Optimize the pulsation frequency, stroke length, and water addition rate.[12]
 - Spiral Concentrators: Adjust the feed slurry density and the position of the splitters.
- Slime Management:
 - If a high percentage of slimes is present, consider desliming the feed before gravity separation.[13]
 - The slimes can be treated in a separate circuit using methods like flotation or centrifugal concentrators.[2]

The following decision tree can guide the troubleshooting process for low gravity separation recovery.

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A decision tree for troubleshooting low recovery in gravity separation.

Issue 3: Poor Separation of Wolframite and Cassiterite

Possible Cause: Similar specific gravities of **wolframite** and cassiterite make gravity separation challenging.[3]

Troubleshooting Steps:

- Magnetic Separation:
 - Utilize the paramagnetic property of **wolframite**.[3]
 - Employ a high-intensity magnetic separator to separate the weakly magnetic **wolframite** from the non-magnetic cassiterite.[4]
- Magnetic Separator Optimization:
 - Adjust the magnetic field intensity. **Wolframite** requires a strong magnetic field for separation.[8]
 - Optimize the feed rate and belt speed to ensure efficient separation.
- Pre-treatment:
 - In some cases, magnetic particles can adhere to cassiterite. Treating the concentrate with sulfuric acid and drying it before magnetic separation can overcome this issue.[3]

Data Presentation

Table 1: Typical Operating Parameters for **Wolframite** Processing Stages

Processing Stage	Key Parameter	Typical Range	Reference
Grinding	Product Size	46% passing 74 μm	[1]
Gravity Separation (Jigging)	Feed Particle Size	Coarse: 4.5-10 mm, Medium: 2-4.5 mm, Fine: 0-2 mm	[12]
Gravity Separation (Shaking Table)	Feed Particle Size	Coarse Sand: 0.5-3 mm, Fine Sand: 0.074-0.5 mm	[11]
Magnetic Separation	Magnetic Field Intensity	1.3 T (for strong magnetic roughing)	[1]
Flotation	Collector Dosage (Butyl Xanthate)	10 g/t	[1]

Table 2: Expected Performance Metrics in **Wolframite** Processing

Metric	Typical Value	Reference
Raw Ore WO_3 Grade	0.4% - 1.55%	[1] [11]
Gravity Separation Recovery Rate	90% - 94%	[11]
Coarse Concentrate WO_3 Grade	20% - 30%	[11]
Final Concentrate WO_3 Grade	60% - 70%	[4]
Jigging Operation Recovery Rate	65% - 75%	[11]

Experimental Protocols

Protocol 1: Determination of Optimal Grind Size

Objective: To identify the grinding time that yields the best liberation of **wolframite** without producing excessive fines.

Methodology:

- Sample Preparation: Obtain a representative sample of the crushed **wolframite** ore.
- Batch Grinding:
 - Place a known weight of the ore sample into a laboratory-scale rod or ball mill.
 - Grind the sample for a series of predetermined time intervals (e.g., 5, 10, 15, 20, and 25 minutes).
- Sieve Analysis:
 - After each grinding interval, dry the sample and perform a sieve analysis to determine the particle size distribution.
- Liberation Analysis:
 - Analyze each size fraction from the sieve analysis using microscopy or automated mineralogy (e.g., SEM-based systems) to assess the degree of **wolframite** liberation.[\[10\]](#)
- Data Analysis:
 - Plot the degree of liberation and the percentage of fines (e.g., <74 μm) against the grinding time.
 - The optimal grinding time is the point that provides maximum liberation before a significant increase in the generation of fines.

Protocol 2: Evaluation of Flotation Reagent Performance

Objective: To determine the most effective collector and its optimal dosage for the flotation of fine **wolframite**.

Methodology:

- Sample Preparation: Prepare a representative sample of deslimed fine material from the gravity separation circuit.

- Reagent Selection: Choose a set of collectors for testing, such as benzohydroxamic acid (BHA) or sodium oleate (NaOI), which are known to be effective for **wolframite**.[\[14\]](#)
- Laboratory Flotation Tests:
 - Conduct a series of batch flotation tests in a laboratory flotation cell.
 - For each collector, test a range of dosages.
 - Maintain constant parameters for other variables such as pH, frother dosage, and conditioning time.
- Analysis:
 - Assay the resulting concentrate and tailings from each test for their WO₃ content.
 - Calculate the recovery and grade for each condition.
- Optimization:
 - Plot the recovery and grade as a function of collector dosage for each reagent.
 - The optimal collector and dosage will be those that provide the best balance of high recovery and acceptable grade. Further tests can be conducted to optimize pH and other parameters.[\[15\]](#)

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